

Solubility Profile of 2-(4-Nitrophenyl)ethanamine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)ethanamine

Cat. No.: B181158

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of December 2025, a comprehensive literature review indicates that specific quantitative solubility data for **2-(4-Nitrophenyl)ethanamine** in various organic solvents is not readily available in the public domain. This guide, therefore, provides qualitative solubility information based on structurally similar compounds and outlines a standard experimental protocol for the quantitative determination of solubility.

Introduction

2-(4-Nitrophenyl)ethanamine is a primary amine and a nitro compound with potential applications as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals. A thorough understanding of its solubility in organic solvents is fundamental for process development, including reaction, purification, crystallization, and formulation. This technical guide summarizes the available qualitative solubility information and provides a detailed methodology for its experimental determination.

Qualitative Solubility Assessment

While specific quantitative data is lacking, the solubility of **2-(4-Nitrophenyl)ethanamine** can be inferred from its structural analogs, such as phenethylamine and N-Methyl-2-(4-nitrophenyl)ethanamine hydrochloride. Phenethylamine, the parent compound, is reported to be soluble in water, ethanol, and ether[1][2]. The hydrochloride salt of a closely related N-

methyated derivative is soluble in water, methanol, and DMSO, and slightly soluble in ethyl acetate[3].

Based on these analogs, **2-(4-Nitrophenyl)ethanamine** is anticipated to be soluble in polar organic solvents. The presence of the amine group allows for hydrogen bonding, while the phenyl ring contributes to some nonpolar character.

Table 1: Qualitative Solubility of **2-(4-Nitrophenyl)ethanamine** and Related Compounds

Compound	Solvent	Solubility	Reference
2-(4-Nitrophenyl)ethanamine	Polar Organic Solvents (e.g., Methanol, Ethanol, DMSO)	Expected to be Soluble	Inferred from analogs
Phenethylamine	Water, Ethanol, Ether	Soluble	[1][2]
N-Methyl-2-(4-nitrophenyl)ethanamine Hydrochloride	Water, Methanol, DMSO	Soluble	[3]
N-Methyl-2-(4-nitrophenyl)ethanamine Hydrochloride	Ethyl Acetate	Slightly Soluble	[3]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely accepted and robust technique for determining the thermodynamic solubility of a compound.[4][5][6][7]

Principle

An excess amount of the solid compound is equilibrated with a specific solvent in a sealed container at a constant temperature. The concentration of the dissolved compound in the saturated solution is then determined analytically.

Materials and Equipment

- **2-(4-Nitrophenyl)ethanamine** (solid)
- Selected organic solvents (analytical grade)
- Vials with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

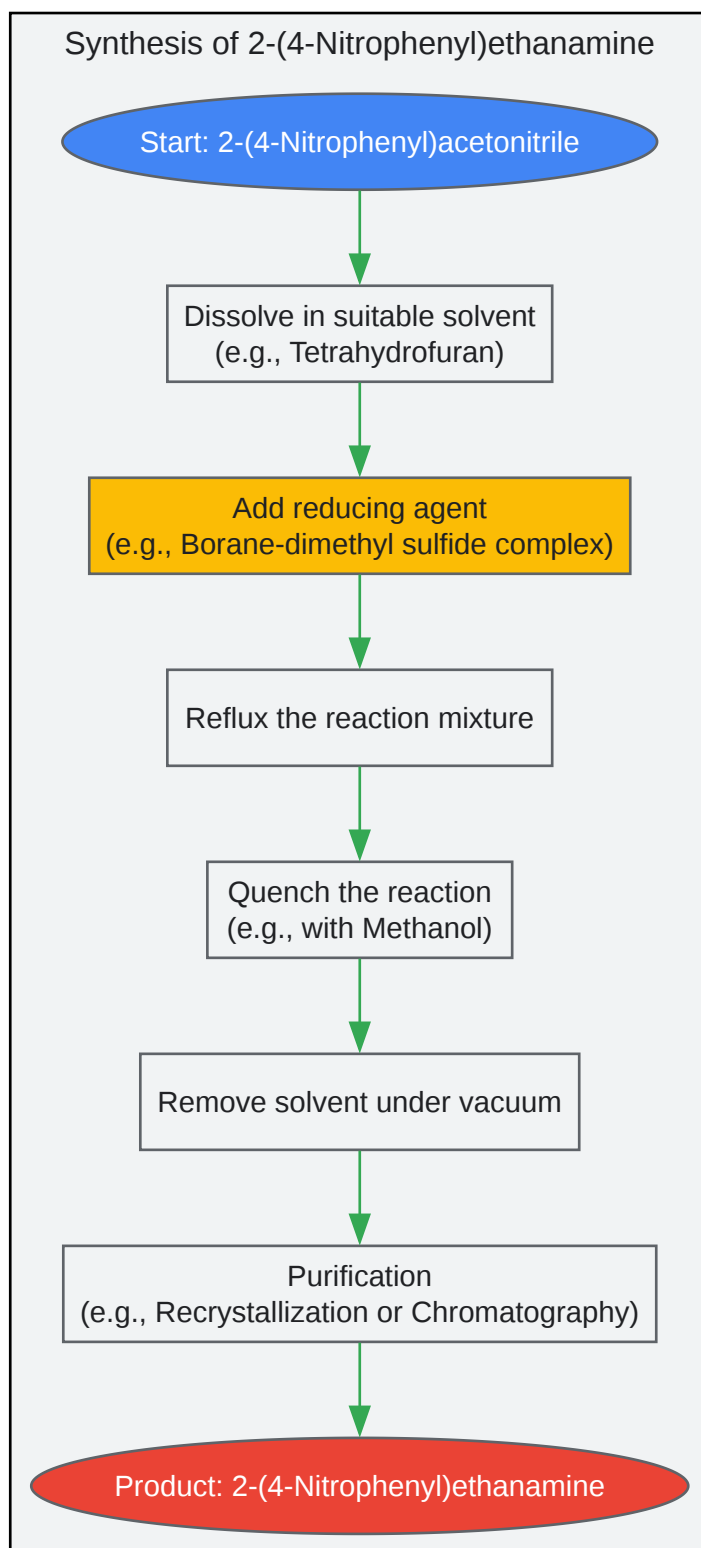
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **2-(4-Nitrophenyl)ethanamine** to a vial. The excess solid should be clearly visible.
 - Add a known volume of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium (typically 24-72 hours).[4][7]
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.

- Carefully withdraw a sample of the supernatant using a syringe.
- Filter the sample through a syringe filter into a clean vial to remove any undissolved particles.
- Analysis:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration within the linear range of the analytical instrument.
 - Quantify the concentration of **2-(4-Nitrophenyl)ethanamine** in the diluted sample using a pre-validated HPLC or UV-Vis method.
- Calculation:
 - Calculate the solubility (S) using the following formula: $S = C_{\text{measured}} \times \text{Dilution Factor}$
 - Express the solubility in appropriate units (e.g., mg/mL, g/L, or mol/L).

Synthesis Workflow of 2-(4-Nitrophenyl)ethanamine

A common synthetic route to **2-(4-Nitrophenyl)ethanamine** involves the reduction of 2-(4-nitrophenyl)acetonitrile. This process can be visualized as a straightforward experimental workflow.



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Caption: A typical workflow for the synthesis of **2-(4-Nitrophenyl)ethanamine**.

Conclusion

This technical guide provides a summary of the expected solubility behavior of **2-(4-Nitrophenyl)ethanamine** in organic solvents and a detailed experimental protocol for its quantitative determination. While quantitative data is not currently available in the public domain, the provided information serves as a valuable resource for researchers and professionals in drug development and chemical synthesis. The outlined shake-flask method can be readily implemented to generate precise and reliable solubility data, which is crucial for optimizing experimental conditions and ensuring the successful application of this compound.

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